

A Technical Guide to D-Lactose Monohydrate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *D-Lactose monohydrate*

Cat. No.: *B013620*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of **D-Lactose monohydrate**, a disaccharide widely utilized in the pharmaceutical and food industries. It details the compound's chemical identifiers, physicochemical properties, and standard analytical methodologies.

Chemical Identifier: CAS Number

The primary Chemical Abstracts Service (CAS) number for the monohydrate form of D-Lactose is 64044-51-5.^{[1][2][3][4]} It is important to distinguish this from other related substances:

- 10039-26-6: This CAS number is also frequently used for lactose monohydrate, particularly in pharmaceutical and food-grade specifications.^{[5][6][7]}
- 63-42-3: This CAS number corresponds to anhydrous lactose, which lacks the molecule of water.^[4]

D-Lactose monohydrate is a disaccharide composed of D-galactose and D-glucose units linked by a β -1,4 glycosidic bond.^[7] It is a white, crystalline powder commonly known as milk sugar.^[2]

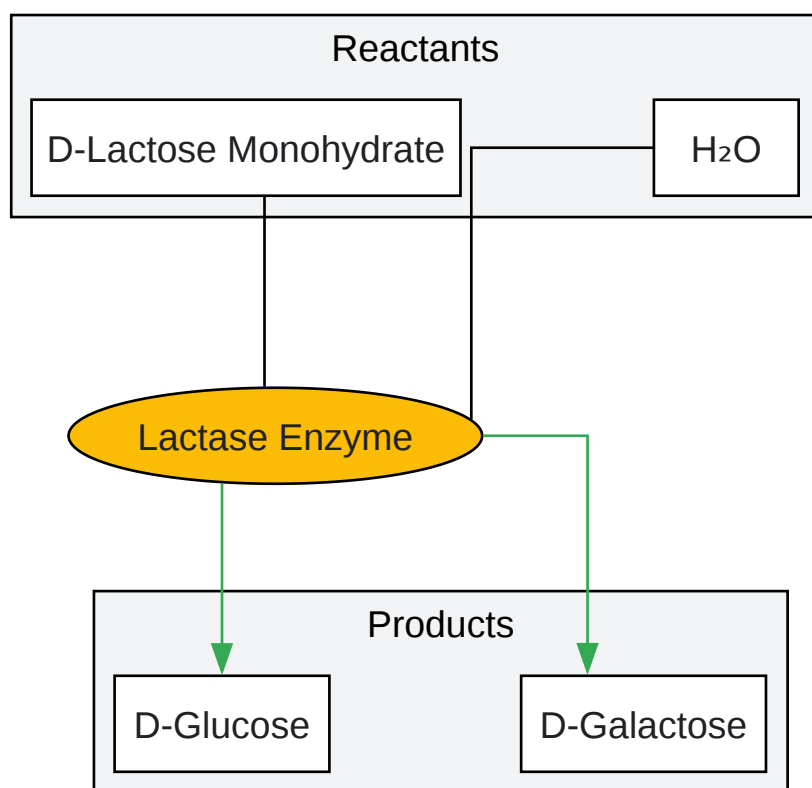
Physicochemical Properties

The quantitative properties of **D-Lactose monohydrate** are summarized in the table below for easy reference and comparison.

Property	Value	Citations
CAS Number	64044-51-5	[1][3][4]
Molecular Formula	C ₁₂ H ₂₂ O ₁₁ · H ₂ O	[2][3]
Molecular Weight	360.31 g/mol	[3]
Appearance	White to off-white crystalline powder	[2][4][6]
Melting Point	~215-219 °C (with decomposition)	[1]
Solubility	Soluble in warm water (0.1 g/mL); very slightly soluble in ethanol.	[1][8]
Density	~1.525 g/cm ³	[1][8]
Specific Rotation [α]	+52.4° to +55.9° (c=4.5 in H ₂ O at 22°C)	[9]
Water Content	4.5% - 5.5% (by Karl Fischer titration)	[9][10][11]
pH (10% w/v solution)	4.0 - 7.5	[6][9]
Residue on Ignition	≤ 0.3%	[6]

Biochemical Pathway

D-Lactose serves as a crucial energy source in neonates. Its metabolism is initiated by enzymatic hydrolysis.



[Click to download full resolution via product page](#)

Enzymatic hydrolysis of D-Lactose into its constituent monosaccharides.

Experimental Protocols & Workflows

Detailed methodologies for the characterization and quality control of **D-Lactose monohydrate** are critical for its application in research and drug development.

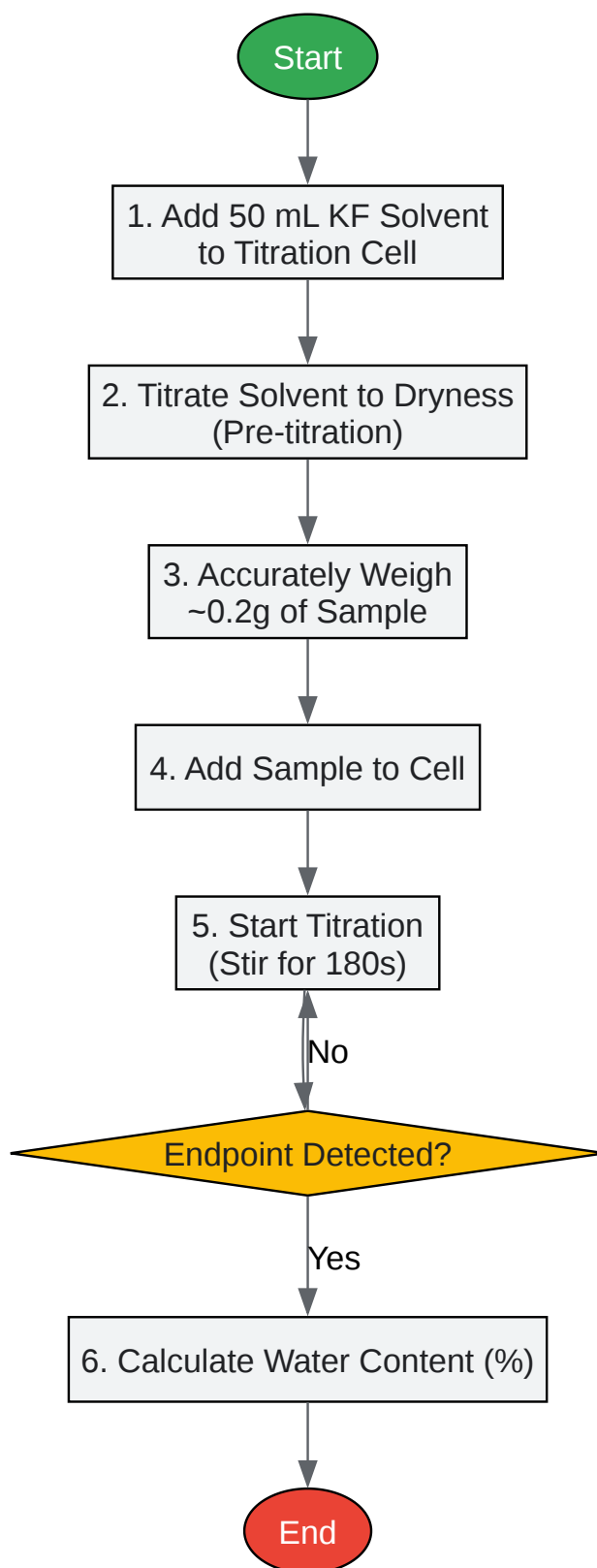
Determination of Water Content (Karl Fischer Titration)

This method quantifies the water content, a critical parameter for the monohydrate form.^[11]

- Principle: The Karl Fischer (KF) titration is a specific method for water determination. The sample is dissolved in a suitable solvent and titrated with a KF reagent containing iodine. Water reacts with the iodine, and the endpoint is detected potentiometrically.
- Reagents:
 - Titrant: One-component Karl Fischer reagent (e.g., Aquastar® CombiTitrant 5).

- Solvent: Anhydrous methanol (e.g., Aquastar® CombiMethanol). For samples with poor solubility, up to 50% formamide can be added to the methanol.[11]
- Apparatus: Automated Karl Fischer titrator.
- Procedure:
 - Place 50 mL of the KF solvent into the titration cell.
 - Titrate the solvent to a dry endpoint to eliminate residual water.
 - Accurately weigh approximately 0.1 g to 0.3 g of the **D-Lactose monohydrate** sample.
 - Add the sample to the conditioned titration cell.
 - Start the titration. A stirring time of at least 180 seconds is recommended to ensure complete dissolution of the sample.[11]
 - The instrument will automatically stop at the endpoint and calculate the water content. The theoretical water concentration for the monohydrate is 5%.[11]

The following diagram illustrates the general workflow for this analysis.



[Click to download full resolution via product page](#)

Workflow for water content determination by Karl Fischer titration.

Analysis of Protein and Light-Absorbing Impurities

This spectrophotometric method is used to assess the purity of the lactose sample by measuring the absorbance of a solution at specific wavelengths, as specified by the United States Pharmacopeia (USP).^[10]^[12]

- Principle: Impurities in the lactose sample may absorb light in the UV-visible spectrum. By measuring the absorbance at defined wavelengths, the level of these impurities can be controlled.
- Procedure:
 - Sample Solution Preparation: Prepare a 1% (w/v) solution of **D-Lactose monohydrate** in water.^[12]
 - Spectrophotometric Measurement: Using a suitable UV-Vis spectrophotometer, measure the absorbance of the sample solution in a 1 cm path length cuvette.
 - Acceptance Criteria:
 - The absorbance in the range of 210 nm to 220 nm should not be more than 0.25.^[10]^[12]
 - The absorbance in the range of 270 nm to 300 nm should not be more than 0.07.^[10]^[12]

Specific Optical Rotation

This analysis confirms the identity and chiral purity of the D-(+)-lactose.

- Principle: Chiral molecules rotate the plane of polarized light. The specific rotation is a characteristic property of an optically active compound.
- Procedure:
 - Sample Preparation: Accurately weigh about 10 g of the sample and dissolve it in 80 mL of water by heating to 50°C. Allow the solution to cool.

- Add 0.2 mL of 6M ammonia and allow the solution to stand for 30 minutes to complete mutarotation.[13]
- Dilute the solution to exactly 100 mL with water and bring the temperature to 25°C.
- Measurement: Use a polarimeter to measure the optical rotation of the solution in a 1 dm tube.
- Calculation: The specific rotation is calculated based on the observed rotation, concentration, and path length. The accepted range is typically between +54.4° and +55.9°, calculated on an anhydrous basis.[9][13]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. D-Lactose monohydrate | 64044-51-5 [chemicalbook.com]
- 2. CAS 64044-51-5: Lactose, monohydrate | CymitQuimica [cymitquimica.com]
- 3. scbt.com [scbt.com]
- 4. bocsci.com [bocsci.com]
- 5. merckmillipore.com [merckmillipore.com]
- 6. rpincorp.com [rpincorp.com]
- 7. CAS 10039-26-6: D(+)-lactose monohydrate | CymitQuimica [cymitquimica.com]
- 8. chembk.com [chembk.com]
- 9. merckmillipore.com [merckmillipore.com]
- 10. pharmacopeia.cn [pharmacopeia.cn]
- 11. Determination of Water Content in D(+)-lactose-monohydrate Using Karl Fischer Titration [sigmaaldrich.com]
- 12. usp.org [usp.org]
- 13. Method of Analysis for Anhydrous Lactose | Pharmaguideline [pharmaguideline.com]

- To cite this document: BenchChem. [A Technical Guide to D-Lactose Monohydrate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b013620#cas-number-for-d-lactose-monohydrate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com